

Anwendungshinweise und Protokolle für Elektrospray-Anwendungen mit Polyvinylbutyral-Lösungen

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Vinylbutyraldehydlosung*

Cat. No.: *B15481046*

[Get Quote](#)

Zielgruppe: Forscher, Wissenschaftler und Fachleute in der Arzneimittelentwicklung.

Einführung: Polyvinylbutyral (PVB) ist ein vielseitiges Harzpolymer, das aufgrund seiner hervorragenden filmbildenden Eigenschaften, seiner Biokompatibilität und seiner Löslichkeit in gängigen organischen Lösungsmitteln zunehmend in biomedizinischen Anwendungen eingesetzt wird. Das Elektrosprayen, eine Methode zur Erzeugung von Mikro- und Nanopartikeln durch elektrohydrodynamische Zerstäubung, bietet eine präzise Kontrolle über die Partikelgröße und -morphologie. Diese Kombination aus PVB und Elektrospray-Technologie eröffnet vielversprechende Möglichkeiten in der Arzneimittelabgabe und im Tissue Engineering.

Diese Anwendungsbeschreibung bietet detaillierte Protokolle und quantitative Daten für die Herstellung und Charakterisierung von elektroversprühten PVB-Partikeln und -Fasern für Forschungs- und Entwicklungszwecke.

Anwendungsbereich: Arzneimittelabgabe

Das Elektrosprayen von PVB-Lösungen, die mit pharmazeutischen Wirkstoffen (APIs) beladen sind, ermöglicht die Herstellung von Mikropartikeln mit hoher Verkapselungseffizienz und kontrollierten Freisetzungprofilen. Die hydrophobe Natur von PVB kann dazu beitragen, die Freisetzung von hydrophilen Medikamenten zu verlangsamen und eine anhaltende Wirkstoffabgabe zu gewährleisten.

Quantifizierungsdaten zur Wirkstofffreisetzung

Obwohl spezifische Daten zur Wirkstofffreisetzung aus elektroversprühtem PVB in der wissenschaftlichen Literatur begrenzt sind, können Daten von eng verwandten Polymeren wie Polyvinylalkohol (PVA) als repräsentatives Beispiel für die zu erwartende Kinetik dienen. Die folgende Tabelle fasst die Freisetzung von Modellmolekülen aus elektroversponnenen PVA-Nanofasern zusammen, was auf die potenziellen Freisetzungseigenschaften von PVB-basierten Systemen hindeutet.

Wirkstoff/Modellmolekül	Polymer-Matrix	Partikel-/Fasergröße	Initiale Burst-Freisetzung (erste 60 Minuten)	Kumulative Freisetzung nach 24 Stunden	Anmerkungen
Insulin (Modell)	PVA	500 - 2000 nm	~40%	~80%	Die Freisetzung folgt überwiegend der Fick'schen Diffusion.
Tetracyclin	Chitosan/PEO	Nanofasern	~30%	~60%	Die Freisetzung kann durch die Fick'sche Diffusion beschrieben werden. [1]
Polyethylenglykol (PEG) 20 kDa	PVA	Nanofasern	Nicht spezifiziert	~90% (nach 72h)	Die Freisetzungsrate korreliert positiv mit dem Molekulargewicht des Wirkstoffs.

Experimentelles Protokoll: Wirkstoffverkapselung in PVB-Mikropartikeln

Dieses Protokoll beschreibt die Herstellung von wirkstoffbeladenen PVB-Mikropartikeln mittels Elektrospray.

Materialien:

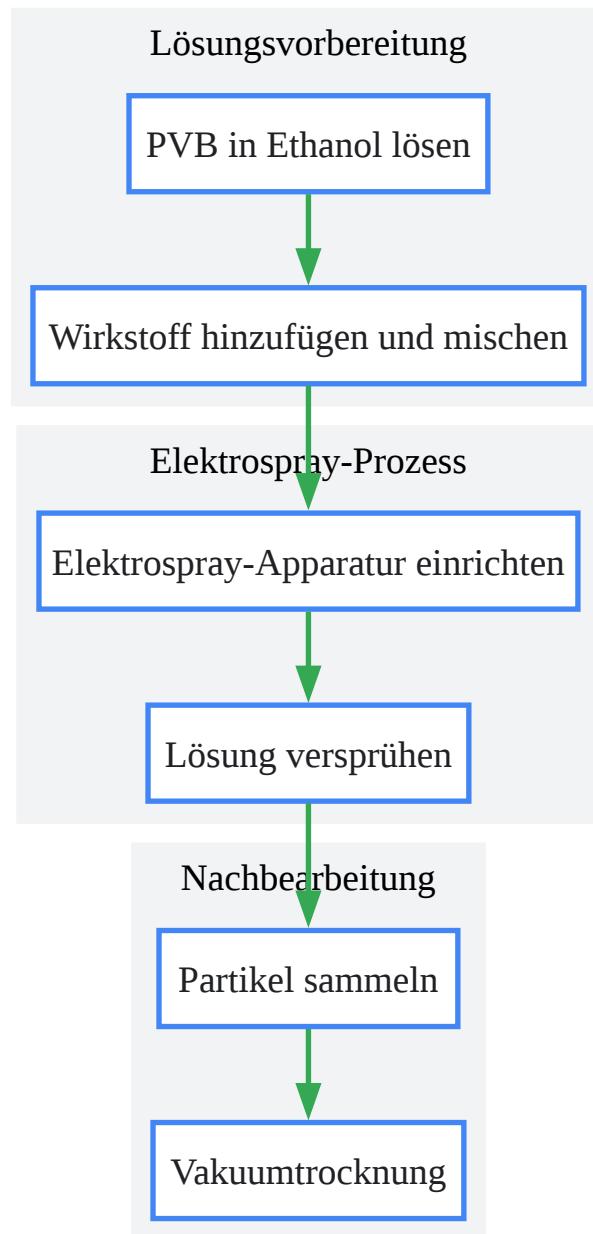
- Polyvinylbutyral (PVB)-Pulver
- Ethanol (wasserfrei)
- Pharmazeutischer Wirkstoff (API)
- Magnetrührer und Rührfisch
- Elektrospray-Apparatur (Hochspannungsnetzteil, Spritzenpumpe, Spritze mit Nadel, geerdeter Kollektor)

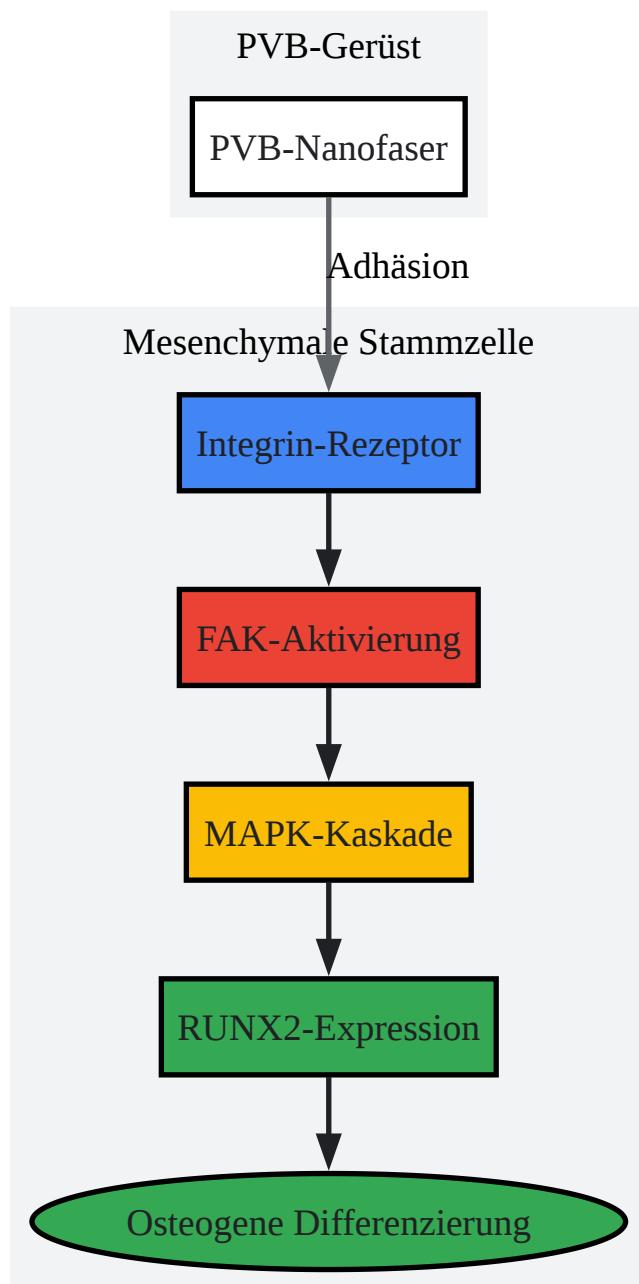
Protokoll:

- Herstellung der PVB-Lösung:
 - Lösen Sie PVB in Ethanol in einer Konzentration von 4-6% (w/v) durch Rühren bei Raumtemperatur für mindestens 24 Stunden, um eine vollständige Auflösung zu gewährleisten.[\[2\]](#)
- Wirkstoffbeladung:
 - Fügen Sie den gewünschten pharmazeutischen Wirkstoff in der erforderlichen Konzentration zur PVB-Lösung hinzu.
 - Rühren Sie die Lösung für weitere 2-4 Stunden, um eine homogene Dispersion des Wirkstoffs zu gewährleisten.
- Einrichtung des Elektrosprays:
 - Ziehen Sie die wirkstoffbeladene PVB-Lösung in eine Spritze auf und montieren Sie diese in der Spritzenpumpe.
 - Befestigen Sie eine Nadel (z. B. 21 Gauge) an der Spritze.
 - Positionieren Sie den geerdeten Kollektor (z. B. mit Aluminiumfolie bedeckt) in einem Abstand von 15-20 cm von der Nadelspitze.
- Elektrospray-Prozess:

- Stellen Sie die Flussrate der Spritzenpumpe auf 0,5 - 1,0 ml/h ein.
- Legen Sie eine Hochspannung von 10-15 kV zwischen der Nadel und dem Kollektor an.
- Starten Sie die Spritzenpumpe, um den Elektrospray-Prozess zu beginnen. Am Ende der Nadel sollte sich ein stabiler Taylor-Kegel bilden.
- Sammeln Sie die resultierenden Mikropartikel auf dem Kollektor.
- Nachbehandlung:
 - Trocknen Sie die gesammelten Partikel über Nacht im Vakuum, um restliches Lösungsmittel zu entfernen.

Workflow für die Wirkstoffverkapselung





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. researchgate.net [researchgate.net]
- 2. Synthesis and Application of Polyvinyl Butyral Resins: A Review | Semantic Scholar [semanticscholar.org]
- To cite this document: BenchChem. [Anwendungshinweise und Protokolle für Elektrospray-Anwendungen mit Polyvinylbutyral-Lösungen]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15481046#elektrospray-anwendungen-mit-polyvinylbutyral-l-sungen>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com